Technical Monograph: {4-[(Oxolan-2-yl)methoxy]phenyl}methanol

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Compound of Interest

Compound Name:	*{4-[(Oxolan-2-yl)methoxy]phenyl}methanol*
Cat. No.:	*B13622046*

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A Functionalized Benzyl Alcohol for Medicinal Chemistry & Material Science

Executive Summary & Compound Identity

{4-[(Oxolan-2-yl)methoxy]phenyl}methanol (Systematic Name: [4-(tetrahydrofuran-2-ylmethoxy)phenyl]methanol) represents a specialized class of "solubilized" benzyl alcohols. Structurally, it combines a lipophilic yet polar tetrahydrofuran (THF) tail with a reactive benzyl alcohol headgroup. This unique architecture serves as a critical intermediate in the synthesis of complex pharmaceutical agents, liquid crystals, and functionalized polymers where the THF moiety imparts improved aqueous solubility and metabolic stability compared to standard alkyl ethers.

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Property	Data / Description
IUPAC Name	[4-(Tetrahydrofuran-2-ylmethoxy)phenyl]methanol
Common Name	4-Tetrahydrofurfuryl-oxy-benzyl alcohol
Molecular Formula	$C_{12}H_{16}O_3$
Molecular Weight	208.25 g/mol
Stereochemistry	Contains one chiral center at the THF C2 position (exists as R, S, or racemate)
Key Functional Groups	Primary Alcohol (Benzylic), Aryl Alkyl Ether, Cyclic Ether (THF)

Physicochemical Profile

Understanding the physicochemical behavior of this molecule is prerequisite for its application in drug design. The THF ring acts as a polar "tail," modulating the lipophilicity of the phenyl ring without introducing ionizable groups.

2.1 Solubility & Lipophilicity

Unlike simple 4-methoxybenzyl alcohol (Anisyl alcohol), the addition of the THF ring increases the polar surface area (PSA) and hydrogen bond accepting capability.

- LogP (Predicted): ~1.4 – 1.8 (Moderate lipophilicity, ideal for membrane permeability).
- Solubility:
  - High: Dichloromethane, DMSO, Methanol, Ethyl Acetate.
  - Moderate: Diethyl ether.[1]
  - Low: Hexanes (due to polarity), Water (sparingly soluble, ~1-5 mg/mL).
- H-Bond Donors: 1 (Benzylic OH).

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- H-Bond Acceptors: 3 (Alcohol O, Ether O, THF Ring O).

2.2 Stability Profile

- Thermal: Stable up to ~150°C; benzylic alcohols may undergo dehydration or polymerization at extreme temperatures in the presence of acids.
- Hydrolytic: The aryl-alkyl ether linkage is robust against basic and neutral hydrolysis. The THF ring is stable under standard physiological conditions but susceptible to oxidative ring-opening (peroxide formation) upon prolonged air exposure without stabilizers.

Synthetic Methodologies

The synthesis of **{4-[(Oxolan-2-yl)methoxy]phenyl}methanol** requires a strategy that differentiates between the phenolic oxygen (nucleophile) and the benzylic oxygen (potential competing nucleophile).

Protocol A: The "Aldehyde-First" Strategy (High Fidelity)

This route avoids chemoselectivity issues by performing the etherification on 4-hydroxybenzaldehyde, followed by selective reduction.

Step 1: Williamson Ether Synthesis

- Reagents: 4-Hydroxybenzaldehyde (1.0 eq), Tetrahydrofurfuryl bromide (1.2 eq), K_2CO_3 (2.0 eq), KI (0.1 eq, catalyst).
- Solvent: DMF or Acetonitrile (Anhydrous).
- Conditions: 80°C, 12–18 hours.
- Mechanism: S_N2 attack of the phenoxide ion on the primary alkyl bromide. KI facilitates the reaction via the Finkelstein reaction (in situ conversion to iodide).

Step 2: Carbonyl Reduction

- Reagents: Intermediate Aldehyde, $NaBH_4$ (0.5 eq).
- Solvent: Methanol/THF (1:1).

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- Conditions: 0°C to RT, 1 hour.
- Workup: Quench with dilute HCl, extract with EtOAc.

Protocol B: Direct Alkylation (Requires Optimization)

Direct alkylation of 4-hydroxybenzyl alcohol is possible but risks O-alkylation at the benzylic position.

- Control: Use of a mild base (K_2CO_3) in Acetone favors the more acidic phenolic proton (pKa ~10) over the benzylic proton (pKa ~16).



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Figure 1: Preferred synthetic pathway utilizing the "Aldehyde-First" strategy to ensure regiospecificity.

Reactivity & Functionalization

The chemical utility of this compound lies in its ability to serve as a "linker" module.

4.1 Benzylic Oxidation

The primary alcohol can be oxidized to the corresponding aldehyde or carboxylic acid, enabling the attachment of the THF-ether tail to amines or other nucleophiles.

- To Aldehyde: Swern Oxidation or Dess-Martin Periodinane (DMP).
- To Acid: Jones Oxidation or TEMPO/NaOCl.

4.2 Activation for Coupling

To attach this moiety to a drug scaffold, the benzylic alcohol is often converted to a leaving group.

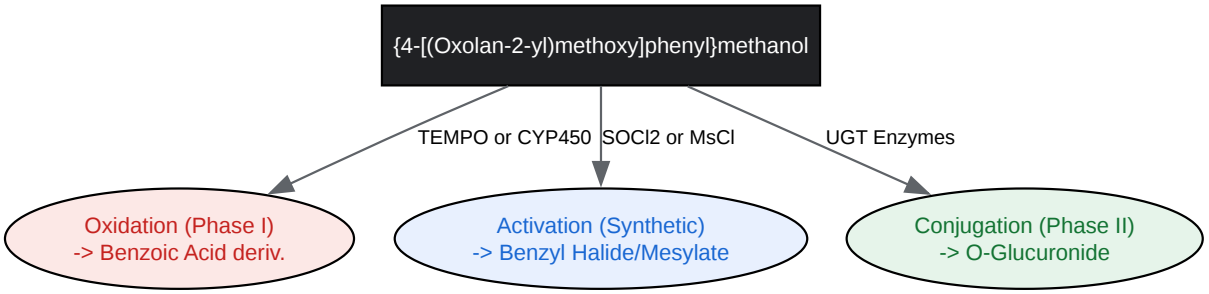
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- Halogenation: $SOCl_2$ (to Chloride) or PBr_3 (to Bromide).
- Sulfonylation: MsCl/Et_3N (to Mesylate).
- Note: The resulting benzyl halides are highly reactive electrophiles.

4.3 Metabolic Pathways (ADME)

In a biological system, the molecule is subject to specific metabolic transformations.

- Phase I: Oxidation of the benzylic alcohol to benzoic acid derivative.
- Phase II: Glucuronidation of the alcohol or the resulting acid.
- Ether Cleavage: The THF-O-Phenyl bond is generally stable, but CYP450 enzymes may hydroxylate the THF ring, leading to ring opening.



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Figure 2: Primary reactivity modes and metabolic fate of the title compound.

Applications in Drug Discovery

This specific molecular architecture is often employed as a bioisostere for simple alkoxy chains (e.g., n-butoxy).

- Solubility Enhancement: The THF oxygen acts as a weak Lewis base, accepting hydrogen bonds from water, thereby improving the aqueous solubility of lipophilic pharmacophores compared to a straight alkyl chain.

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- Conformational Restriction: The cyclic nature of the THF ring restricts the degrees of freedom at the terminal end of the molecule, potentially reducing the entropic penalty upon binding to a target protein receptor.
- Pro-drug Strategies: The benzyl alcohol moiety allows for the formation of ester or carbonate prodrugs that release the active tail in vivo.

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